

# Technical Guide: Thermodynamic Stability of S-methyl-N-hydroxythioacetimidate[1]

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## Compound of Interest

Compound Name: Methomyl oxime

CAS No.: 13749-94-5

Cat. No.: B029340

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## Executive Summary

S-methyl-N-hydroxythioacetimidate (CAS 13749-94-5), often referred to as **Methomyl Oxime**, presents a complex thermodynamic profile characterized by a narrow margin between its melting point and the onset of significant mass loss.[1] While the primary exothermic decomposition event occurs at approximately 155°C, significant weight loss and slow decomposition initiate as low as 75°C.[2] This guide analyzes the physicochemical properties, thermal decomposition kinetics, and necessary process safety controls for handling this compound in drug and pesticide development.

## Physicochemical Identity & Relevance

This oxime is the immediate precursor to Methomyl, formed via the thioesterification of acethydroxamoyl chloride. Its stability is the rate-limiting safety factor in the manufacturing process.

Parameter	Value	Notes
IUPAC Name	Methyl (1E)-N-hydroxyethanimidothioate	
Common Name	Methomyl Oxime (MMO)	
Molecular Formula		
Molecular Weight	105.16 g/mol	
Physical State	White Crystalline Solid	
Melting Point	94°C – 97°C	Pure standard
Solubility	Soluble in water, methanol, ethanol	

## Thermodynamic Stability Analysis

The thermal behavior of **Methomyl Oxime** is non-intuitive. Unlike many solids that are stable up to their melting point, this compound exhibits volatility-driven instability concurrent with its phase change.<sup>[1]</sup>

## Thermal Analysis Data (DSC & TGA)

The following data synthesizes differential scanning calorimetry (DSC) and thermogravimetric analysis (TGA) results under nitrogen atmosphere.

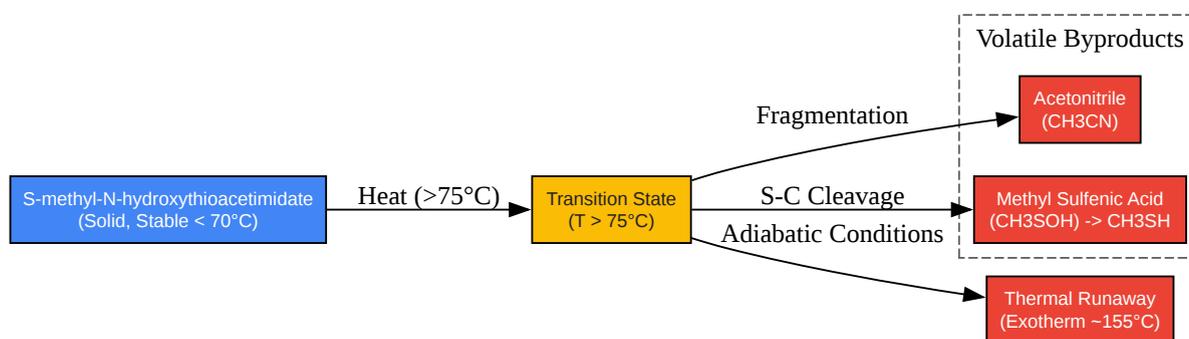
Metric	Temperature / Value	Interpretation
TGA Onset ( )	~75°C	Critical Warning: Rapid weight loss begins well below the melting point, indicating sublimation or gas-evolving decomposition.[1]
DSC Endotherm	~80°C	Corresponds to melting (fusion) overlapping with the onset of volatilization.[1]
Long-Term Isothermal Stability	74°C (24h): Stable 105°C (48h): 93% Decomposed	The compound cannot withstand sustained heating above its melting point.[1]
DSC Exotherm ( )	~155°C	Runaway Event: The primary energy release event.[1] If confined (e.g., in a reactor), this leads to rapid pressure rise.[1]
Post-Exotherm Stability	Stable up to 260°C	Residue (likely char or polymerized nitriles) is thermally inert.[1]

## Decomposition Kinetics & Mechanism

The decomposition of S-methyl-N-hydroxythioacetimidate follows a fragmentation pathway rather than a simple rearrangement.[1] The proximity of the sulfur atom to the oxime functionality facilitates cleavage.

**Primary Pathway: Dehydration & Fragmentation** Under thermal stress, the compound likely undergoes elimination to form Acetonitrile and Methyl Sulfenic Acid (which further disproportionates to volatile sulfur species like Methyl Mercaptan and Dimethyl Disulfide).[1]

Visualized Pathway (DOT):



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Figure 1: Proposed thermal decomposition pathway involving fragmentation into nitrile and sulfur species.[1][3]

## Process Safety & Handling Protocols

### Storage & Transport

- Temperature Control: Must be stored below 40°C. Refrigerated storage (0-10°C) is recommended for long-term purity.[1]
- Atmosphere: Store under inert gas (Nitrogen/Argon) to prevent oxidative degradation of the sulfur moiety.[1]
- Shelf Life: At 25°C, the compound is stable for months.[1] At >70°C, degradation is measurable within hours.[1]

### Experimental Safety (DSC/ARC Protocols)

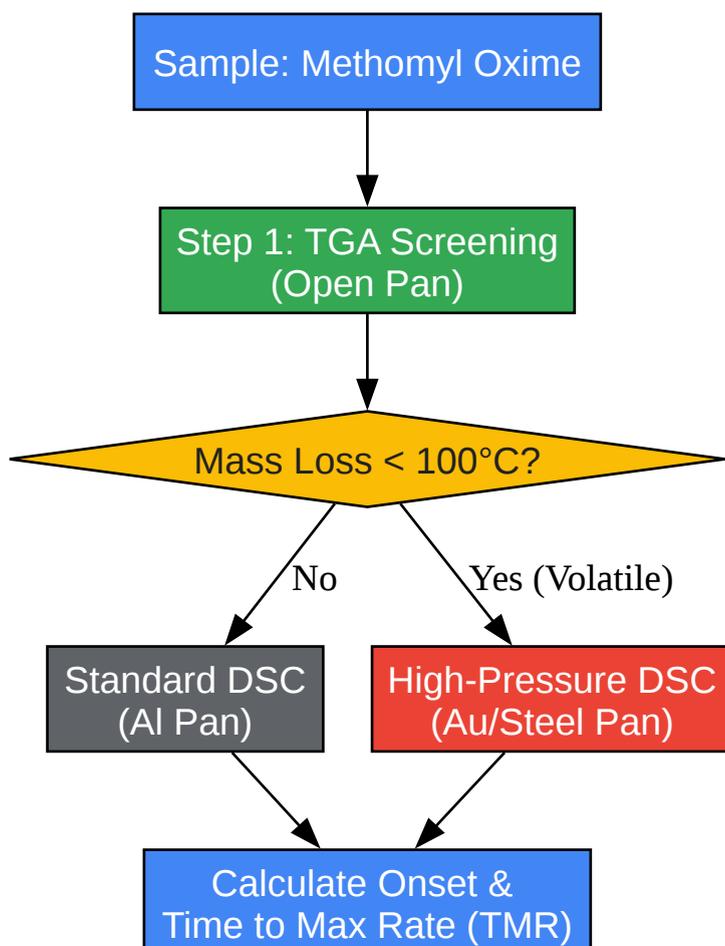
To validate these parameters in your specific matrix (e.g., solution in N-methylpyrrolidone), follow this self-validating protocol.

Protocol: Thermal Screening of Thio-Oximes

- Instrument: Differential Scanning Calorimeter (DSC) with High-Pressure Gold-Plated Crucibles.

- Why High Pressure? Standard aluminum pans may leak due to the volatility at 75°C, masking the exotherm or showing false endotherms (evaporation). High-pressure pans (100 bar) keep volatiles contained, revealing the true decomposition energy.[1]
- Sample Mass: 2–5 mg.
- Ramp Rate: 5°C/min from 30°C to 300°C.
- Data Validation Criteria:
  - If the endotherm at 80°C is followed immediately by a noisy baseline, the pan leaked.
  - A valid scan must show a sharp exotherm (onset ~155°C) with an energy integration ( ) typically >500 J/g.[1]

Workflow Diagram (DOT):



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Figure 2: Decision tree for selecting the correct thermal analysis technique based on TGA volatility data.

## Conclusion

S-methyl-N-hydroxythioacetimidate is a thermally sensitive intermediate.[1] While its violent decomposition onset is moderately high (~155°C), its process safety window is limited by volatility and slow decomposition starting at 75°C.[1]

- Safe Operating Limit: Do not exceed 50°C during drying or storage.
- Reaction Safety: In synthesis (conversion to Methomyl), maintain reactor temperatures below 40°C to prevent competing decomposition pathways that generate hazardous gases (methyl mercaptan/acetonitrile).[1]

## References

- US Patent 4327033A. Process for the production of **methomyl oxime**. (1982).[1] Describes the synthesis, melting point (94-97°C), and DSC/TGA thermal profiles of the oxime. [Link](#)
- EPA R.E.D. Facts. Methomyl. (1998).[1] United States Environmental Protection Agency.[1] [4] Details the chemical identity and degradation products of the parent carbamate and its oxime metabolite. [Link](#)
- PubChem Database. **Methomyl Oxime** (Compound CID 5353758).[1] National Center for Biotechnology Information.[1] Provides physicochemical properties and safety data sheets. [Link](#)
- Journal of Hazardous Materials. Thermal stability of oxime intermediates in pesticide synthesis. (General reference for oxime rearrangements).

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## Sources

- [1. Methomyl - Wikipedia \[en.wikipedia.org\]](#)
- [2. US4327033A - Process for the production of methomyl oxime - Google Patents \[patents.google.com\]](#)
- [3. Methomyl \(EHC 178, 1996\) \[inchem.org\]](#)
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